

Comparative Analysis of Fentanyl Analog Potency

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Darlucin B*

Cat. No.: *B15581383*

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This guide provides a comparative overview of the potency of several key fentanyl analogs. The data is compiled from various preclinical and clinical studies.

Quantitative Potency Comparison

The relative potency of fentanyl analogs can be expressed in various ways, including the median effective dose (ED50) which is the dose required to produce a therapeutic effect in 50% of the population.

Compound	ED50 (mg/kg)	Relative Potency to Morphine	Relative Potency to Fentanyl	Citation
Morphine	-	1	~0.01-0.02	[1][2]
Fentanyl	0.018	50-100x	1	[2][3]
Acetylfentanyl	0.021	~15x	~0.3x	[2][4]
Methoxyacetylfentanyl	0.053	-	~0.3x	[2][3]
Ocfentanil	0.0077	-	~2.5x	[3]
Carfentanil	-	~10,000x	30-100x	[1][2][3]

Note: The ED50 values and relative potencies can vary based on the specific assay and animal model used.

Experimental Protocols

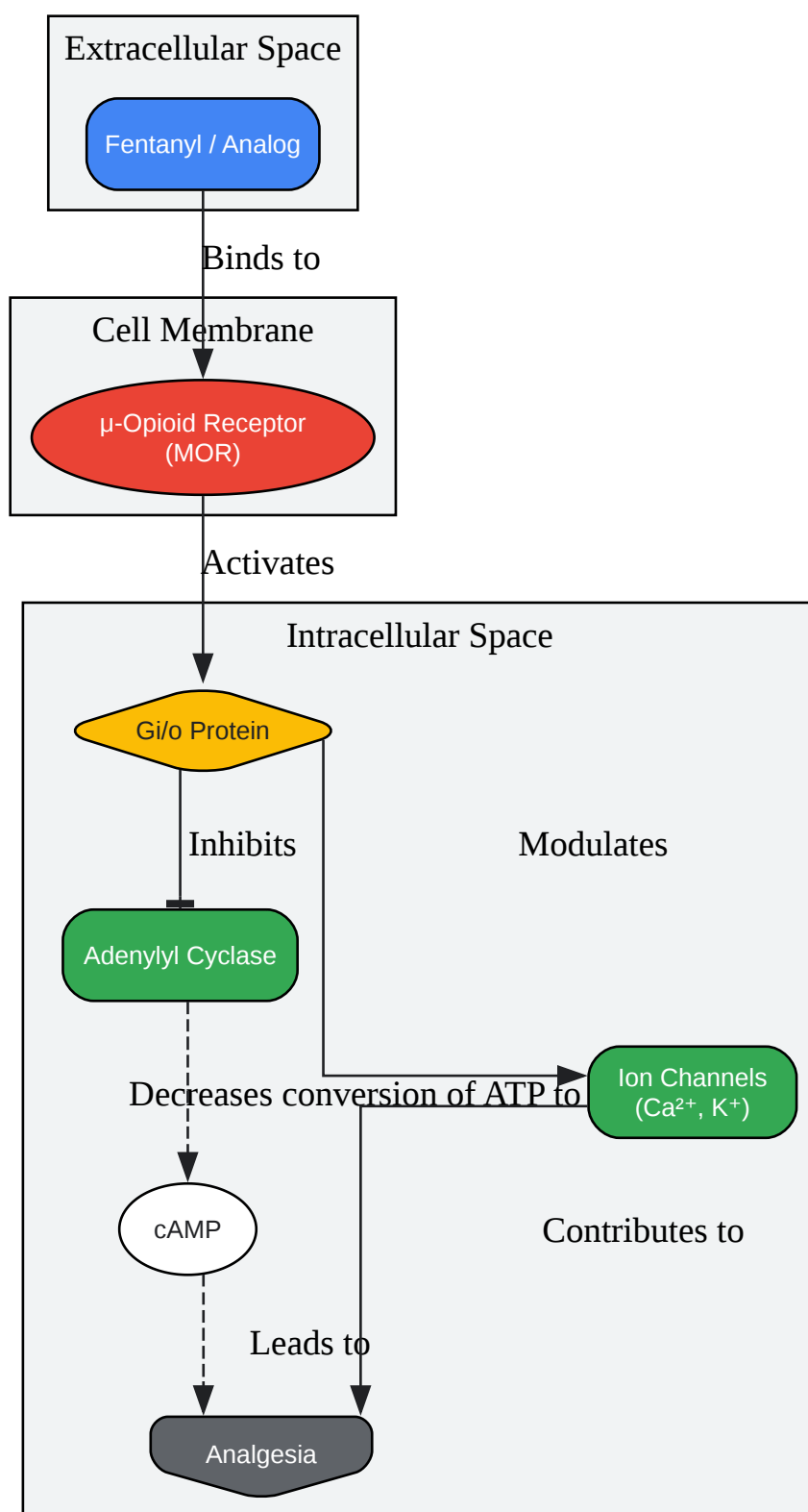
The data presented above is primarily derived from in vivo analgesic assays in animal models. A common methodology is the mouse hot plate test.

Mouse Hot Plate Test Protocol:

- Animal Model: Male Swiss mice are commonly used.
- Apparatus: A hot plate apparatus is maintained at a constant temperature (e.g., 55 ± 0.5 °C).
- Procedure:
 - A baseline latency is determined by placing each mouse on the hot plate and measuring the time it takes for the animal to exhibit a pain response (e.g., licking its paws or jumping).
 - The test compound (fentanyl or an analog) is administered, typically via intraperitoneal or intravenous injection.
 - At predetermined time intervals after drug administration, the mice are again placed on the hot plate, and the response latency is measured.
 - A cut-off time (e.g., 30 or 60 seconds) is established to prevent tissue damage.
- Data Analysis: The ED50 is calculated from the dose-response curve, representing the dose of the drug that produces a maximal analgesic effect in 50% of the tested animals.

Signaling Pathway

Fentanyl and its analogs exert their effects primarily by acting as agonists at the μ -opioid receptor (MOR), a G protein-coupled receptor.



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Address: 3281 E Guasti Rd

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